

Safe handling and storage procedures for 1-Phenylhexan-3-ol

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Compound of Interest

Compound Name: 1-Phenylhexan-3-ol

Cat. No.: B1600894

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Application Notes and Protocols for 1-Phenylhexan-3-ol

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed procedures and safety information for the handling and storage of **1-Phenylhexan-3-ol** (CAS No. 2180-43-0). The following protocols are based on general laboratory safety principles and data available for structurally similar compounds. Users should always consult a comprehensive and verified Safety Data Sheet (SDS) for **1-Phenylhexan-3-ol** from their supplier before commencing any work.

Introduction

1-Phenylhexan-3-ol is a chemical compound used in various research and development applications. Due to the potential hazards associated with this and similar chemicals, it is imperative to follow strict safety protocols to minimize risk to personnel and the environment.

Hazard Identification and GHS Classification

A complete, verified GHS classification for **1-Phenylhexan-3-ol** is not readily available. However, based on the closely related compound, 1-Phenylhexan-3-one, the following hazards should be anticipated:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.

- Serious Eye Damage (Category 1): Causes serious eye damage.

It is crucial to handle this compound with the assumption that it may possess these and potentially other unidentified hazards.

Physical and Chemical Properties

A summary of the known physical and chemical properties of **1-Phenylhexan-3-ol** is provided below.

Property	Value	Reference
CAS Number	2180-43-0	[1][2]
Molecular Formula	C ₁₂ H ₁₈ O	[1]
Molecular Weight	178.27 g/mol	[2]
Appearance	Light yellow liquid	[3]
Odor	Odorless	[3]
Boiling Point	251 - 253 °C @ 760 mmHg	[3]
Melting Point	-11 °C	[3]
Flash Point	103 °C	[3]
Specific Gravity	0.990	[3]

Safe Handling Protocols Engineering Controls

- Work with **1-Phenylhexan-3-ol** should be conducted in a well-ventilated area.
- A certified chemical fume hood is required for all procedures that may generate aerosols or vapors.
- Ensure that eyewash stations and safety showers are readily accessible and in good working order.[4]

Personal Protective Equipment (PPE)

The following PPE must be worn at all times when handling **1-Phenylhexan-3-ol**:

PPE Type	Specifications
Eye and Face Protection	Chemical safety goggles or a face shield.
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene).
Skin and Body Protection	A lab coat or chemical-resistant apron. Closed-toe shoes are mandatory.
Respiratory Protection	A NIOSH-approved respirator may be required for certain operations.

General Handling Procedures

- **Risk Assessment:** Before beginning any new procedure, perform a thorough risk assessment.
- **Avoid Contact:** Take all necessary precautions to avoid direct contact with the skin, eyes, and clothing.
- **Avoid Inhalation:** Do not breathe vapors or mists.
- **Use Appropriate Tools:** Use appropriate, non-sparking tools for transferring the chemical.
- **Hygiene:** Wash hands thoroughly after handling, and before eating, drinking, or smoking.
- **Labeling:** Ensure all containers of **1-Phenylhexan-3-ol** are clearly and accurately labeled.

Storage Procedures

- Store in a tightly closed container in a dry, cool, and well-ventilated area.^[3]
- Keep away from heat, sparks, and open flames.

- Store separately from incompatible materials such as strong oxidizing agents and strong acids.[\[3\]](#)[\[5\]](#)

Emergency Procedures

First Aid Measures

- If Swallowed: Rinse mouth. Do NOT induce vomiting. Call a POISON CENTER or doctor immediately.
- If on Skin: Immediately remove all contaminated clothing. Rinse skin with plenty of water.
- If Inhaled: Move the person to fresh air and keep them comfortable for breathing.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor.

Accidental Release Measures

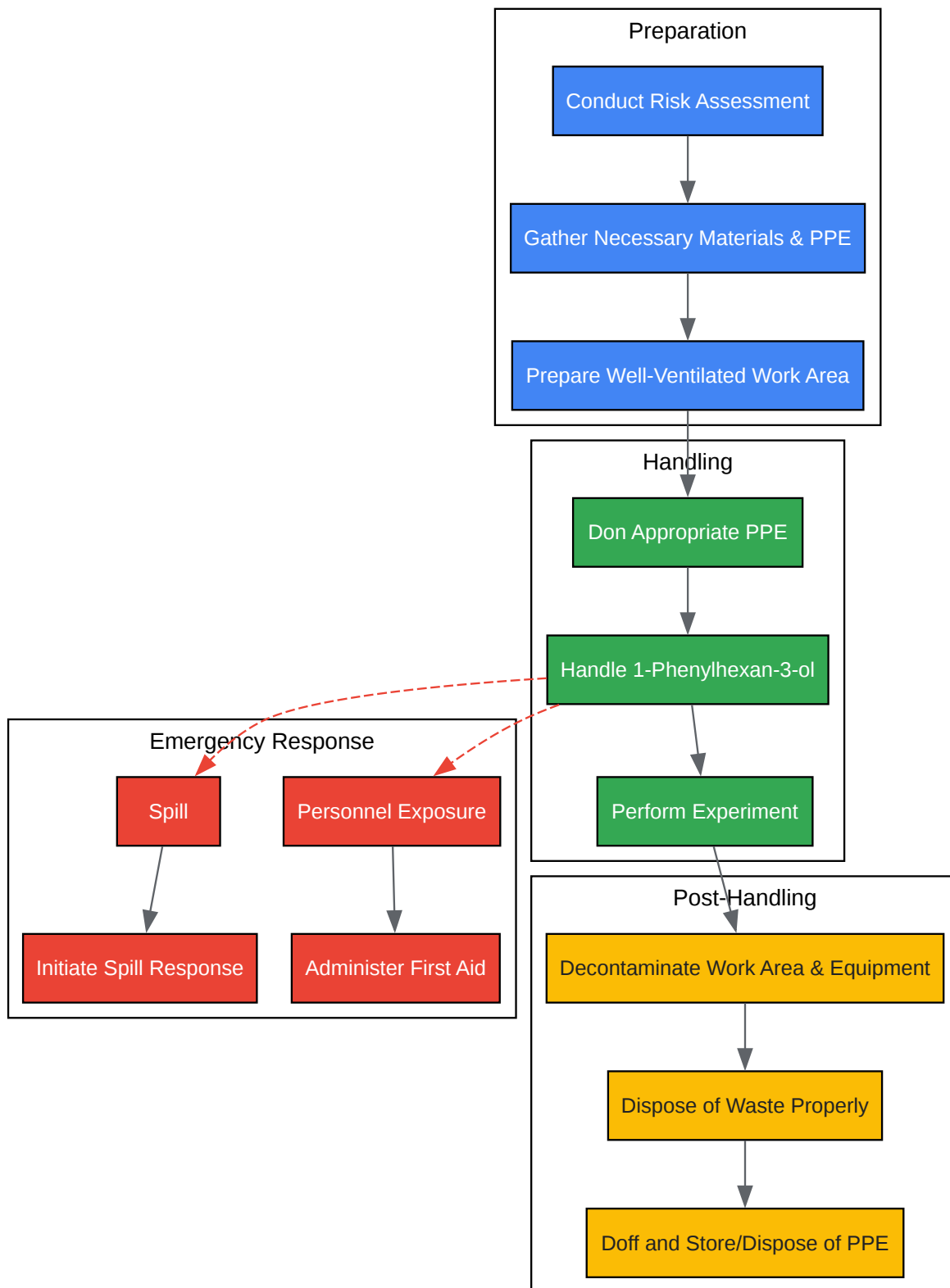
- Evacuate: Immediately evacuate the area of the spill.
- Ventilate: Ensure adequate ventilation.
- Containment: Absorb the spill with an inert, non-combustible material (e.g., sand, vermiculite).
- Collection: Collect the absorbed material into a suitable, labeled container for disposal.
- Decontamination: Clean the spill area thoroughly with a suitable decontaminating agent.

Disposal

Dispose of **1-Phenylhexan-3-ol** and any contaminated materials in accordance with all applicable federal, state, and local regulations. Do not allow the chemical to enter drains or waterways.

Experimental Workflow for Safe Handling

The following diagram outlines the logical workflow for the safe handling of **1-Phenylhexan-3-ol**.



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Caption: Logical workflow for the safe handling of **1-Phenylhexan-3-ol**.

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References

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